

Application Notes and Protocols: Acid Orange 156 in Spectrophotometry

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed framework for the utilization of **Acid Orange 156** in spectrophotometric experiments, particularly for the quantification of cationic analytes such as pharmaceuticals, surfactants, and other organic molecules containing primary amine groups. The protocols described are based on the principle of ion-pair extractive spectrophotometry, a well-established technique for drug analysis.[1][2][3][4]

Introduction

Acid Orange 156, a diazo dye, possesses anionic properties that make it a suitable reagent for forming ion-pair complexes with cationic compounds.[5] This interaction results in the formation of a colored complex that can be extracted into an immiscible organic solvent. The intensity of the color in the organic phase, which is proportional to the concentration of the analyte, is then measured using a spectrophotometer. This method offers a simple, cost-effective, and sensitive approach for quantitative analysis in various matrices.[1][2][6]

Chemical Structure of **Acid Orange 156**:

Molecular Formula: C21H19N4NaO5S[7]

Molecular Weight: 462.46 g/mol [1]

CAS Registry Number: 68555-86-2[7]



Principle of Ion-Pair Extractive Spectrophotometry

The fundamental principle involves the reaction between the anionic **Acid Orange 156** dye and a cationic analyte (typically a drug with a protonated amine group) in an acidic aqueous solution to form a stable, electrically neutral ion-pair complex. This complex is then preferentially extracted into an organic solvent, while the unreacted, water-soluble dye remains in the aqueous phase. The absorbance of the organic extract is measured at the wavelength of maximum absorption (λ max) of the ion-pair complex. A calibration curve is constructed by plotting absorbance versus the concentration of standard solutions of the analyte, which is then used to determine the concentration of the analyte in unknown samples.[1][2][6]

Below is a diagram illustrating the general workflow of this technique.



General Workflow for Ion-Pair Extractive Spectrophotometry



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References

- 1. rjpn.org [rjpn.org]
- 2. derpharmachemica.com [derpharmachemica.com]
- 3. BiblioBoard [openresearchlibrary.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. japsonline.com [japsonline.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols: Acid Orange 156 in Spectrophotometry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1290566#acid-orange-156-in-spectrophotometry-experiments]

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